

Essential Safety and Logistics for Handling Ferric Saccharate

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Compound of Interest

Compound Name: Ferric saccharate

Cat. No.: B1262888

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Ferric Saccharate**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

While **Ferric Saccharate** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), proper laboratory hygiene and safety practices are essential.^{[1][2]} The recommended personal protective equipment is detailed below.

PPE Category	Item	Specification
Hand Protection	Chemically resistant gloves	Nitrile or neoprene gloves are recommended. ^[3]
Eye Protection	Safety glasses or goggles	Chemical goggles or safety glasses should be worn. ^[4]
Body Protection	Protective clothing	A lab coat or disposable gown should be worn to prevent skin contact. ^{[4][5]}
Respiratory Protection	Respirator	To be used in cases of inadequate ventilation or when dust generation is likely. ^[4]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for handling **Ferric Saccharate** from receipt to storage.

2.1. Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Conditions: Keep the container tightly closed and protected from light.[\[2\]](#)[\[6\]](#) Do not freeze the substance.[\[4\]](#) **Ferric Saccharate** should be stored at a controlled room temperature, typically between 20°C to 25°C (68°F to 77°F).[\[4\]](#)

2.2. Handling and Preparation

- Ventilation: Ensure adequate ventilation, especially in confined areas.[\[4\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[2\]](#)
- Minimize Dust: Take precautions to minimize the generation of dust.[\[2\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[4\]](#) Wash hands thoroughly after handling the substance.[\[4\]](#)

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected skin with plenty of water.[2] Contaminated clothing should be removed and washed before reuse.[4]
Eye Contact	Rinse cautiously with water for several minutes. [2] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.[2]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.[2]
Spill	Evacuate unnecessary personnel from the area. [4] For liquid spills, absorb with an inert material. [4] For solid spills, moisten the material to prevent dust formation and then sweep it up.[7] Ensure the cleanup crew is equipped with proper PPE.[4]

In all cases of significant exposure or if irritation persists, seek immediate medical attention.[2]

Disposal Plan

The disposal of **Ferric Saccharate** and its containers must be conducted in compliance with all applicable local, state, and federal regulations.[1]

- **Waste Characterization:** While not classified as hazardous by GHS, it is prudent to consult your institution's environmental health and safety (EHS) office to determine if it is considered a hazardous waste in your jurisdiction.
- **Container Disposal:** Empty containers should be disposed of as hazardous or special waste. [8]
- **Spill Residue:** Any materials used to clean up spills should also be placed in a sealed, labeled container for proper disposal.[9]

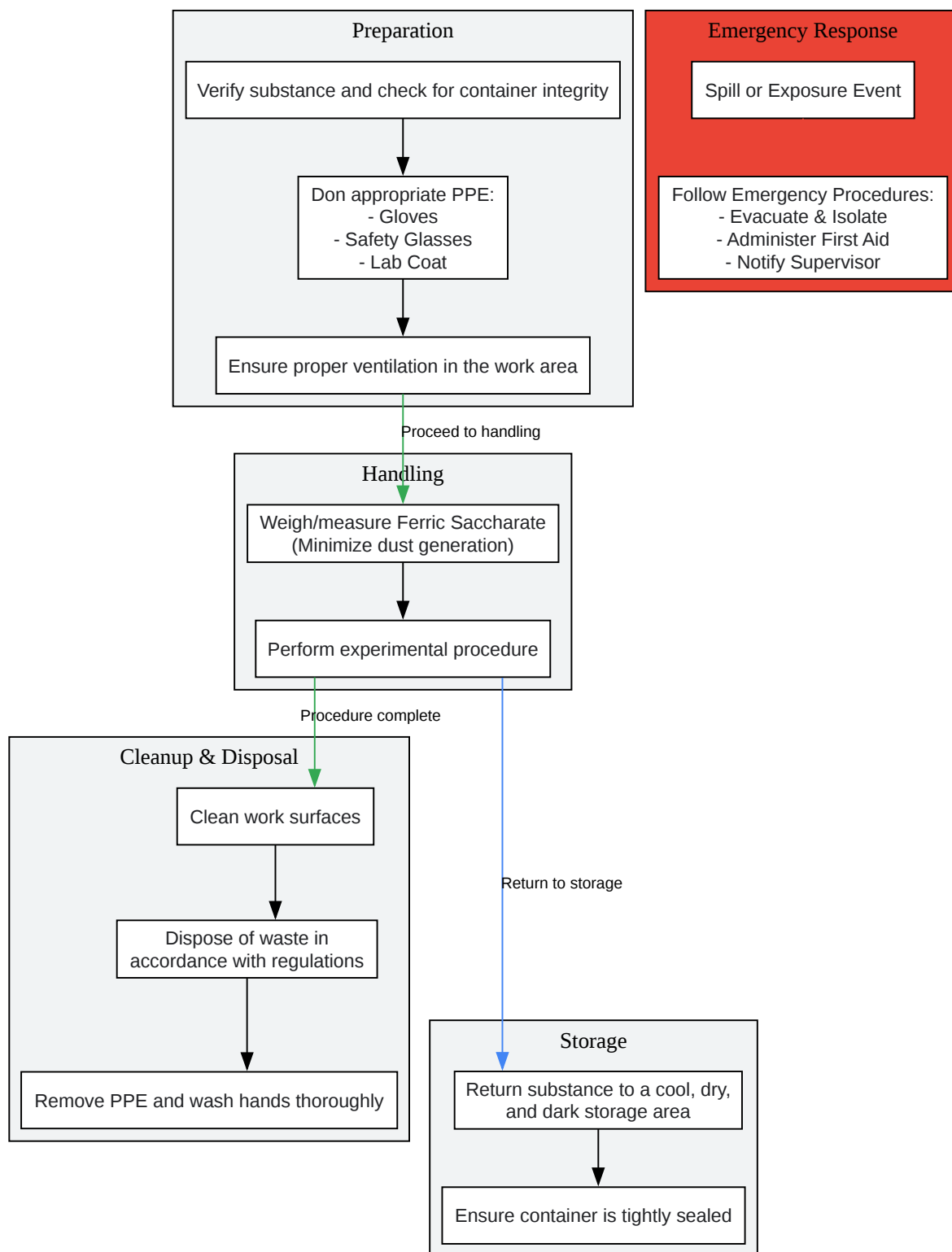
Quantitative Data Summary

The following table summarizes key quantitative specifications for **Ferric Saccharate** (Iron Sucrose).

Parameter	Value
pH (1% solution)	Approximately 7[6]
pH (injection)	10.5 - 11.1 at 20°C[1]
Specific Gravity (injection)	1.135 - 1.165 at 20°C[1]
Loss on Drying	≤ 5% at 105°C[1]
Lead (Pb)	≤ 5 ppm[1]
Arsenic (As)	≤ 3 ppm[1]

Safe Handling Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **Ferric Saccharate** in a laboratory setting.



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Workflow for the safe handling of **Ferric Saccharate**.

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References

- 1. Iron D Saccharate n Iron Sucrose Manufacturers, with SDS [mubychem.com]
- 2. Iron Sucrose n Iron D Saccharate SDS of Manufacturers [anmol.org]
- 3. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 4. venofer.com [venofer.com]
- 5. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 6. lohmann-minerals.com [lohmann-minerals.com]
- 7. Ferrous Sulfate Safe Storage and Handling - Affinity Chemical [affinitychemical.com]
- 8. fishersci.co.uk [fishersci.co.uk]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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